

preparing AZ12672857 stock solution for research

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Compound of Interest

Compound Name: AZ12672857

Cat. No.: B15572568

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Application Notes and Protocols for AZ12672857

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Introduction

AZ12672857 is a potent and orally active inhibitor of Ephrin type-B receptor 4 (EphB4) and Src kinases. With an IC_{50} of 1.3 nM for EphB4, it serves as a valuable tool for investigating the roles of these signaling pathways in various biological processes, including cell proliferation, migration, and angiogenesis. These application notes provide detailed protocols for the preparation of **AZ12672857** stock solutions for use in in-vitro and in-vivo research settings.

Quantitative Data

For ease of use in experimental planning, the key quantitative data for **AZ12672857** are summarized in the table below.

Property	Value
Molecular Weight	486.57 g/mol
Chemical Formula	C ₂₆ H ₃₀ N ₈ O ₂
CAS Number	945396-55-4
Appearance	Solid
Solubility (in DMSO)	25 mg/mL[1]
Storage (Solid)	-20°C for 3 years; 4°C for 2 years[1]
Storage (In Solvent)	-80°C for 6 months; -20°C for 1 month[1]

Experimental Protocols

Materials

- **AZ12672857** powder
- Dimethyl sulfoxide (DMSO), sterile, cell culture grade
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Protocol for Preparing a 10 mM Stock Solution

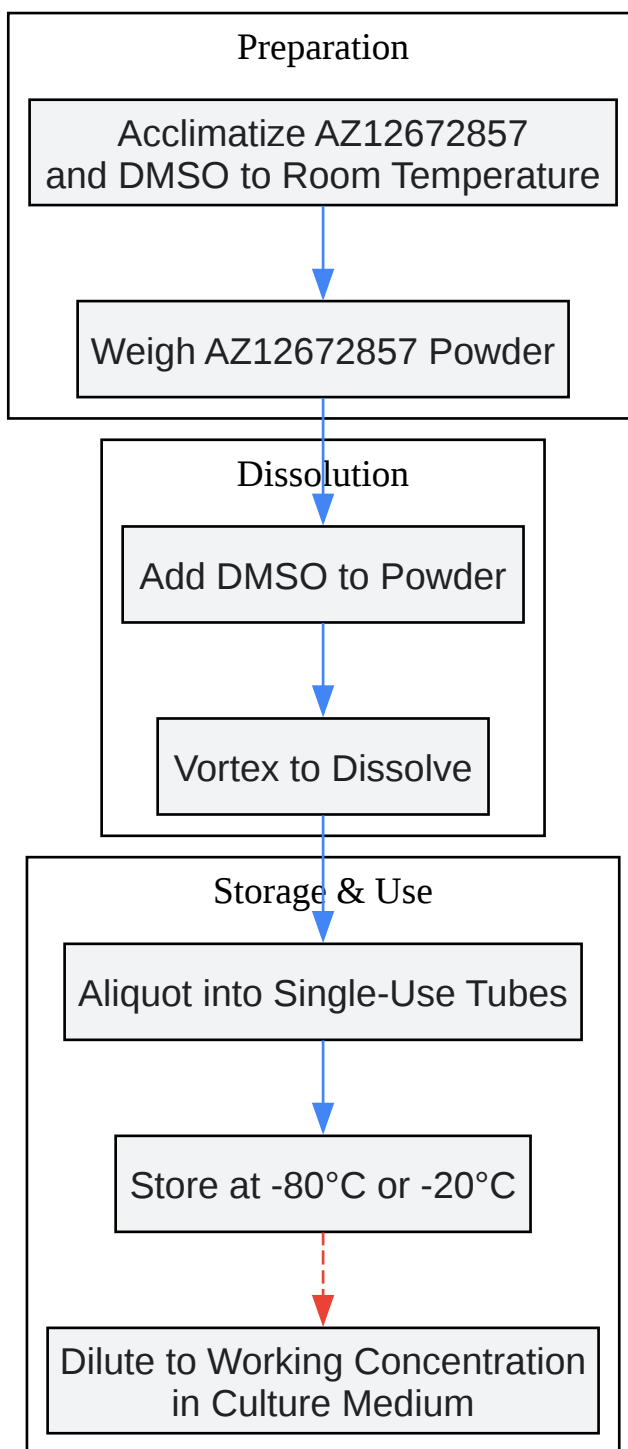
This protocol describes the preparation of a 10 mM stock solution of **AZ12672857** in DMSO. This concentration is a common starting point for subsequent dilutions to working concentrations for cell-based assays.

- **Acclimatize Reagents:** Allow the **AZ12672857** powder and DMSO to equilibrate to room temperature before use. This prevents condensation from forming on the compound.

- Weighing the Compound: Accurately weigh out a specific amount of **AZ12672857** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.866 mg of **AZ12672857**.
 - Calculation:
 - $\text{Volume (L)} \times \text{Concentration (mol/L)} = \text{moles}$
 - $0.001 \text{ L} \times 0.010 \text{ mol/L} = 0.00001 \text{ moles}$
 - $\text{moles} \times \text{Molecular Weight (g/mol)} = \text{mass (g)}$
 - $0.00001 \text{ moles} \times 486.57 \text{ g/mol} = 0.004866 \text{ g} = 4.866 \text{ mg}$
- Dissolving the Compound: Add the weighed **AZ12672857** powder to a sterile microcentrifuge tube. Add the calculated volume of DMSO to the tube. For the example above, add 1 mL of DMSO.
- Ensuring Complete Dissolution: Tightly cap the tube and vortex thoroughly until the solid is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) can be used to aid dissolution if necessary. Visually inspect the solution to ensure no particulates are present.
- Aliquoting and Storage: For ease of use and to avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for shorter-term storage (up to 1 month)[1].
- Preparation of Working Solutions: When ready to use, thaw an aliquot of the stock solution at room temperature. Dilute the stock solution to the desired final concentration using the appropriate cell culture medium or buffer. It is crucial to mix the working solution thoroughly before adding it to the experimental system. Note that high concentrations of DMSO can be toxic to cells, so the final concentration of DMSO in the culture medium should typically be kept below 0.5%.

Visualizations

Experimental Workflow for Stock Solution Preparation

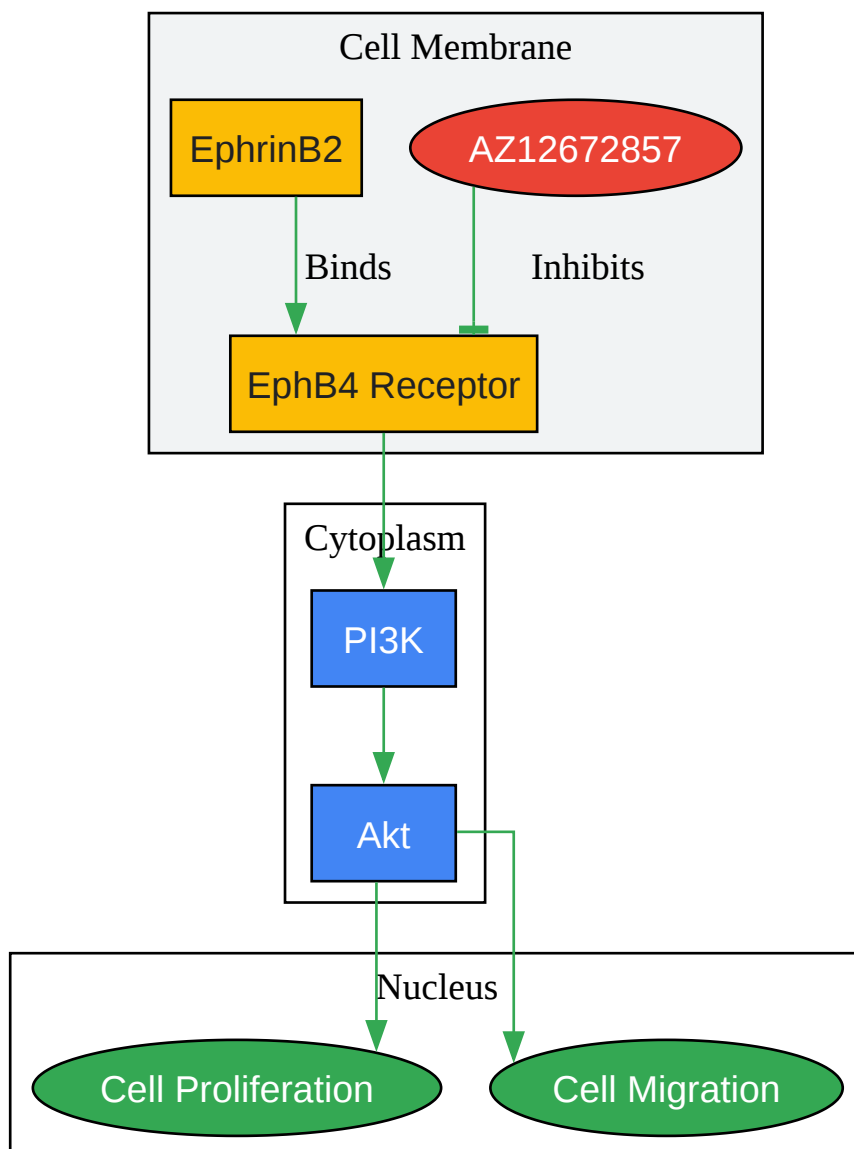


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Caption: Workflow for preparing **AZ12672857** stock solution.

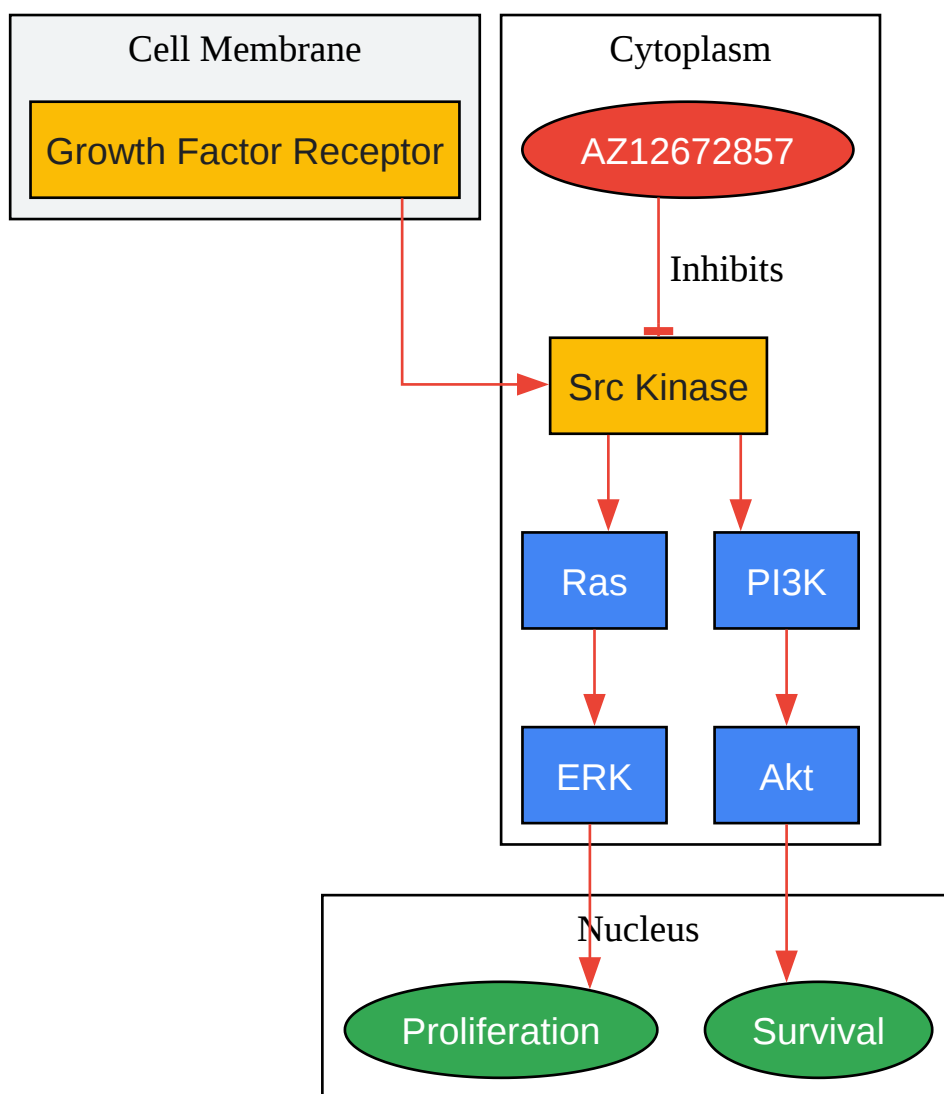
Signaling Pathways Inhibited by AZ12672857

AZ12672857 targets the EphB4 receptor and Src family kinases, which are involved in crucial cellular signaling cascades.



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Caption: Inhibition of the EphB4 signaling pathway by **AZ12672857**.



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References

- 1. Identification of a class of potent USP25/28 inhibitors with broad-spectrum anti-cancer activity - PMC [pmc.ncbi.nlm.nih.gov]

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